

# 1,3-Distearin molecular weight and formula

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An In-Depth Technical Guide to **1,3-Distearin** for Researchers and Drug Development Professionals

### Introduction

**1,3-Distearin**, a diacylglycerol containing stearic acid at the sn-1 and sn-3 positions, is a significant molecule in various scientific and industrial fields, including pharmaceutical development.[1] It is a glyceryl derivative that has been identified in natural sources such as wheat bran extract.[1] In the context of drug development, **1,3-distearin** serves as a crucial building block for the synthesis of structured triglycerides and has been utilized in the creation of prodrugs to enhance the safety profile of existing medications.[1][2] This guide provides a comprehensive overview of its chemical properties, experimental protocols involving its use, and its applications in the pharmaceutical industry.

# **Core Molecular and Physical Properties**

A summary of the key quantitative data for **1,3-Distearin** is presented below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C39H76O5	[1][3][4][5][6][7]
Molecular Weight	625.02 g/mol	[3][4][5][6][7]
CAS Number	504-40-5	[1][3]
Formal Name	Octadecanoic acid, 1,1'-(2-hydroxy-1,3-propanediyl) ester	[1][3]
Synonyms	1,3-Distearoylglycerin, DG(18:0/0:0/18:0), Glyceryl 1,3-distearate	[1][3][4]
Physical State	Solid	[1][3]
Melting Point	78.5-79 °C	[8]
Purity	>99%	[3][4]
Storage Temperature	Freezer, -20°C	[3][6]
Solubility	DMF: 20 mg/ml, DMSO: 30 mg/ml, Ethanol: 0.25 mg/ml	[1]

# **Applications in Drug Development**

**1,3-Distearin** has demonstrated significant utility in pharmaceutical research, particularly in the development of prodrugs for non-steroidal anti-inflammatory drugs (NSAIDs).[1] Studies have shown its use in the synthesis of prodrug forms of ibuprofen, naproxen, and diclofenac, which have exhibited reduced ulcerogenicity, a common side effect of NSAIDs.[1] Furthermore, **1,3-distearin** is a key starting material in the synthesis of structured triglycerides like **1,3-distearoyl-2-oleoylglycerol** (SOS), which are important components in various pharmaceutical, food, and cosmetic applications due to their specific physical and chemical properties.[2]

## **Experimental Protocols**

A representative experimental protocol for the chemical synthesis of 1,3-distearoyl-2-oleoylglycerol (SOS) from **1,3-Distearin** is detailed below. This method involves the acylation of **1,3-distearin** with oleoyl chloride.[2]



#### Materials:

- 1,3-Distearin
- Oleoyl chloride
- Anhydrous pyridine (or other suitable base)
- Anhydrous chloroform (or other suitable solvent)
- Silica gel for column chromatography
- Hexane and ethyl acetate (for chromatography)[2]

#### Procedure:

- Reaction Setup: In a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen), dissolve **1,3-distearin** in an anhydrous solvent such as chloroform.[2]
- Base Addition: Add anhydrous pyridine to the solution. Pyridine acts as a catalyst and neutralizes the HCl byproduct generated during the reaction.
- Acylation: Cool the reaction mixture to a controlled temperature (e.g., 0-5°C) to minimize side reactions. Add oleoyl chloride dropwise to the mixture. Allow the reaction to proceed at room temperature for several hours.[2]
- Quenching and Extraction: Quench the reaction by adding water or a dilute acid solution. Separate the organic layer, wash it with brine, and dry it over an anhydrous salt like sodium sulfate.[2]
- Solvent Removal: Remove the solvent from the organic layer under reduced pressure to obtain the crude product.[2]
- Purification: Purify the crude product using silica gel column chromatography with a gradient
  of hexane and ethyl acetate as the eluent. This step separates the desired 1,3-distearoyl-2oleoylglycerol from unreacted starting materials and byproducts.[2]



# **Visualized Experimental Workflow**

The following diagram illustrates the key stages in the chemical synthesis of 1,3-distearoyl-2-oleoylglycerol from **1,3-Distearin**.



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Caption: Chemical synthesis of 1,3-distearoyl-2-oleoylglycerol.

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